

# Technical Guide: Synthesis of 2,6-Dibromo-5-chloronicotinic Acid

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## Compound of Interest

Compound Name: 2,6-Dibromo-5-chloronicotinic acid

CAS No.: 55304-86-4

Cat. No.: B1600974

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## Executive Summary

**2,6-Dibromo-5-chloronicotinic acid** is a highly functionalized pyridine derivative used as a critical intermediate in the synthesis of agrochemicals (e.g., herbicides) and pharmaceutical APIs (e.g., anti-inflammatory agents). Its structural complexity arises from the specific arrangement of three halogen atoms—two bromine atoms at the active

-positions (C2, C6) and one chlorine atom at the

-position (C5)—around the nicotinic acid core.

This guide details the most robust synthetic pathway: the Halogen Exchange (Halex) route. This method leverages the differential reactivity of the C2/C6 positions (susceptible to nucleophilic attack) versus the C5 position (stable) to selectively introduce bromine atoms into a chlorinated precursor.

## Key Chemical Properties

| Property         | Data                                                                   |
|------------------|------------------------------------------------------------------------|
| CAS Number       | 55304-86-4                                                             |
| Formula          | C <sub>6</sub> H <sub>2</sub> Br <sub>2</sub> ClNO <sub>2</sub>        |
| Molecular Weight | 315.35 g/mol                                                           |
| Appearance       | White to yellowish crystalline solid                                   |
| Solubility       | Soluble in DMSO, Methanol, Ethyl Acetate;<br>slightly soluble in water |
| pKa              | ~3.0 (Carboxylic acid)                                                 |

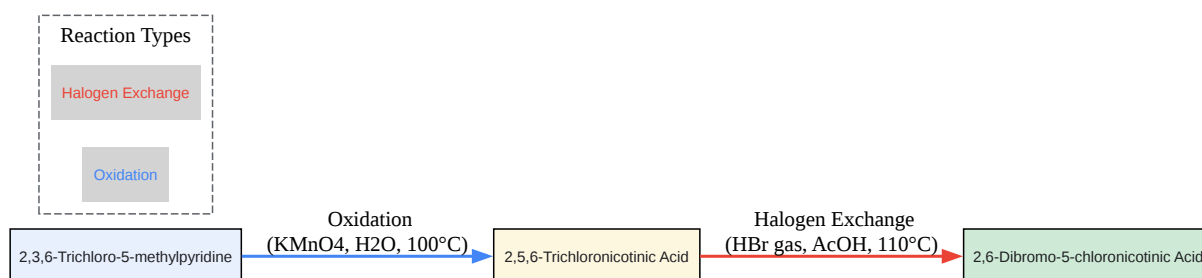
## Retrosynthetic Analysis & Pathway Selection[4][6][8]

The synthesis is best approached via Regioselective Halogen Exchange starting from the commercially available or easily synthesized 2,5,6-Trichloronicotinic acid.

### Pathway Logic[4][6][8]

- Target: **2,6-Dibromo-5-chloronicotinic acid**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Disconnection: The C-Br bonds at C2 and C6 are more labile to nucleophilic substitution than the C-Cl bond at C5 due to the electron-withdrawing nitrogen atom (activation at -positions).[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Precursor: 2,5,6-Trichloronicotinic acid.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Mechanism: Acid-catalyzed nucleophilic aromatic substitution ( ) using Hydrogen Bromide (HBr).[\[1\]](#)[\[3\]](#)[\[4\]](#) The C2 and C6 chlorines are exchanged for bromines, while the C5 chlorine remains intact.

### Visualization of the Pathway



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Figure 1: Strategic synthesis pathway from methylpyridine precursor to the target acid.

## Detailed Experimental Protocols

### Step 1: Synthesis of 2,5,6-Trichloronicotinic Acid

This precursor is synthesized by the oxidation of the methyl group on the pyridine ring.

- Starting Material: 2,3,6-Trichloro-5-methylpyridine.[1][3][4][8]
- Reagents: Potassium Permanganate ( ), Water.[9][8]
- Equipment: 3-neck round bottom flask, reflux condenser, mechanical stirrer.

Protocol:

- Suspension: Charge 18.8 g (60 mmol) of 2,3,6-trichloro-5-methylpyridine into 400 mL of water in the reaction vessel.
- Heating: Heat the suspension to 100°C with vigorous stirring.
- Oxidation: Add 28.5 g (180 mmol) of

portion-wise over 12 hours. The slow addition controls the exotherm and ensures efficient oxidation.

- Completion: Stir at 100°C for an additional 24–48 hours. Monitor by TLC or HPLC until the starting material is consumed.
- Work-up:
  - Filter the hot reaction mixture to remove Manganese Dioxide ( ) sludge. Wash the cake with hot water.
  - Cool the combined filtrate to 0–5°C.
  - Acidify carefully with 6.0 M Hydrochloric Acid (HCl) to pH 1–2.<sup>[8]</sup>
  - Collect the precipitated white solid by filtration.
  - Dry the solid in a vacuum oven at 50°C.
- Yield: Typically 60–80%. The product is sufficiently pure for the next step.

## Step 2: Halogen Exchange to 2,6-Dibromo-5-chloronicotinic Acid

This is the critical step where regioselectivity is achieved.<sup>[1][3][4]</sup>

- Starting Material: 2,5,6-Trichloronicotinic acid (from Step 1).<sup>[7]</sup>
- Reagents: Hydrogen Bromide (HBr) gas (anhydrous), Glacial Acetic Acid.<sup>[9]</sup>
- Safety Note: HBr gas is highly corrosive and toxic. Perform all operations in a well-ventilated fume hood with appropriate scrubbers.<sup>[1][3][4]</sup>

Protocol:

- Dissolution: In a dry pressure reactor or a glass vessel equipped with a gas inlet tube, dissolve 11.3 g (0.05 mol) of 2,5,6-trichloronicotinic acid in 100 mL of anhydrous Glacial Acetic Acid.

- Reaction:
  - Heat the solution to 100–110°C.
  - Introduce a steady stream of anhydrous HBr gas into the solution. Maintain saturation for 9–12 hours.
  - Note: The reaction is driven by mass action; a large excess of HBr ensures complete exchange of the labile C2 and C6 chlorines.
- Quenching & Isolation:
  - Cool the mixture to room temperature.
  - Degassing: Apply a light vacuum or nitrogen sparge to remove excess HBr gas (trap in NaOH solution).
  - Precipitation: Pour the reaction mixture onto 500 g of crushed ice. The product will precipitate.
  - Alternative Isolation: Distill off the acetic acid under reduced pressure, then recrystallize the residue from water.
- Purification:
  - Filter the solid and wash with cold water to remove residual acid.
  - Recrystallize from hot water or an ethanol/water mixture if higher purity is required.
- Yield: 85–92%.
- Characterization:
  - Melting Point: ~180–185°C (decomposes).
  - NMR:

NMR will show shifts corresponding to C-Br carbons at positions 2 and 6, distinct from the C-Cl carbon at position 5.<sup>[1][3][4]</sup>

## Critical Process Parameters (CPP)

| Parameter             | Specification     | Rationale                                                                               |
|-----------------------|-------------------|-----------------------------------------------------------------------------------------|
| Temperature (Step 2)  | 100°C – 110°C     | Below 100°C, exchange is slow.[9][1][3][4] Above 120°C, decarboxylation may occur.[9]   |
| HBr Saturation        | Continuous Stream | Essential to drive the equilibrium from Cl to Br.[9]                                    |
| Solvent Water Content | < 0.5% (Step 2)   | Water competes with HBr and can lead to hydrolysis (formation of 2-pyridones).[9][1][4] |
| pH (Step 1 Workup)    | 1.0 – 2.0         | Ensures full protonation of the carboxylic acid for maximum recovery.[9]                |

## Alternative Pathway: Hydroxy-Functionalization

If 2,5,6-trichloronicotinic acid is unavailable, the synthesis can proceed via Citrazinic Acid analogues.

- Starting Material: 2,6-Dihydroxynicotinic acid.[10][11]
- Chlorination: React with Sodium Hypochlorite (NaOCl) or Sulfuryl Chloride ( ) to yield 5-chloro-2,6-dihydroxynicotinic acid.[1][3][4]
- Bromination: React the 5-chloro intermediate with Phosphorus Oxybromide ( ) at 130°C.
  - Mechanism: Conversion of the tautomeric pyridone carbonyls to C-Br bonds.[4]
  - Note: This route often requires handling solid , which is moisture-sensitive and expensive compared to HBr gas.[4]

## References

- Synthesis of 2,5,6-Trichloronicotinic Acid via Oxidation
  - Source: ChemicalBook & Patent Liter
  - Context: Describes the oxidation of 2,3,6-trichloro-5-methylpyridine using KMnO<sub>4</sub>.
- Halogen Exchange Process (Patent)
  - Title: Process for the manufacture of bromopyridines (US P
  - Context: Explicitly describes the conversion of 2,5,6-trichloronicotinic acid to **2,6-dibromo-5-chloronicotinic acid** using HBr in acetic acid.
- Degradation Pathway & Intermediates
  - Title: Microbial and Photolytic Degrad
  - Context: Identifies 5-chloro-2,6-dihydroxynicotinic acid as a stable intermediate, validating the stability of the 5-Cl, 2,6-functionalized core.
- General Reactivity of Pyridines
  - Source: Master Organic Chemistry - Selectivity in Halogen
  - Context: Theoretical grounding for the selectivity of radical and electrophilic halogen

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- To cite this document: BenchChem. [Technical Guide: Synthesis of 2,6-Dibromo-5-chloronicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1600974/docs#technical-guide-synthesis-of-2-6-dibromo-5-chloronicotinic-acid\]](https://www.benchchem.com/product/b1600974/docs#technical-guide-synthesis-of-2-6-dibromo-5-chloronicotinic-acid)

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